Technical Guide: Spectroscopic Profiling of 4-Methoxymethoxy-2,3,5-trimethylphenol

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Compound of Interest

Compound Name:	*4-Methoxymethoxy-2,3,5-trimethylphenol*
Cat. No.:	*B8519859*

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Executive Summary

4-Methoxymethoxy-2,3,5-trimethylphenol (MOM-TMHQ) is a selectively protected derivative of 2,3,5-trimethylhydroquinone. Its primary utility lies in the asymmetric synthesis of chroman derivatives, where the methoxymethyl (MOM) ether serves as a robust protecting group for the C4-hydroxyl, leaving the C1-phenolic hydroxyl available for condensation reactions.

This guide provides a comprehensive reference for the identification of MOM-TMHQ using Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS). It also details the logic for distinguishing this specific regioisomer from its structural analogs.

Chemical Identity & Structural Logic[1]

Nomenclature & Properties

- IUPAC Name: 4-(Methoxymethoxy)-2,3,5-trimethylphenol
- Molecular Formula:

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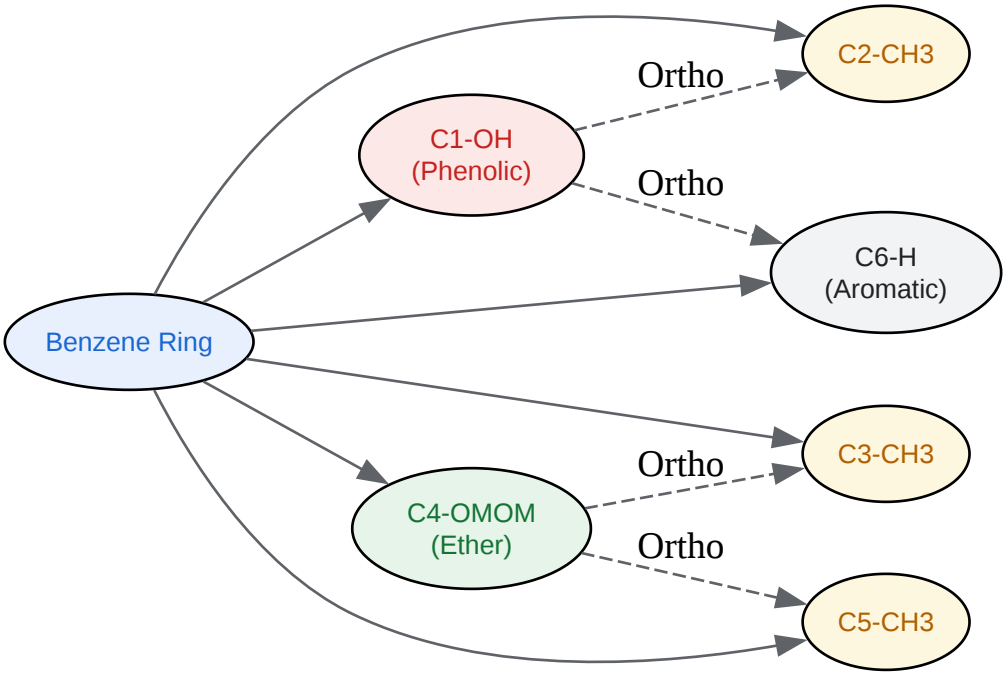
- Molecular Weight: 196.24 g/mol
- Appearance: White to off-white crystalline solid or viscous oil (purity dependent).
- Solubility: Soluble in

  , DMSO-

  , Methanol; sparingly soluble in water.

Structural Visualization

The following diagram illustrates the specific substitution pattern and atom numbering used for spectral assignment.



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Caption: Structural connectivity of **4-Methoxymethoxy-2,3,5-trimethylphenol** showing the specific ortho-relationships critical for NOE analysis.

Spectroscopic Data Analysis[2][3]

Nuclear Magnetic Resonance (NMR)

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Data is reported relative to TMS (

0.00) in

.[1][2]

H NMR Data (400 MHz,

)

The spectrum is characterized by the distinct MOM group signals and the single aromatic proton.

Position/Group	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (C6)	6.45 – 6.55	Singlet (s)	1H	The only aromatic proton. Upfield shift due to electron-rich ring.
MOM	5.05 – 5.10	Singlet (s)	2H	Characteristic deshielded methylene of acetal linkage.
Phenol	4.80 – 5.20	Broad (br s)	1H	Exchangeable (wash removes). Shift varies with concentration.
MOM	3.55 – 3.60	Singlet (s)	3H	Methyl ether of the MOM group.
Ar- (C2,3,5)	2.10 – 2.25	Multiplet/Overlapping s	9H	Three aromatic methyls. C3 and C5 methyls often overlap.

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C NMR Data (100 MHz,

)

Carbon Type	Shift (, ppm)	Assignment
Aromatic C-O	148.5, 146.2	C1 (Phenolic) and C4 (MOM-ether). C4 is typically more deshielded.
Aromatic C-Me	128.0, 126.5, 123.0	Quaternary carbons bearing methyl groups (C2, C3, C5).
Aromatic C-H	112.5 – 114.0	C6 (Ortho to OH).
MOM	95.5 – 96.5	Anomeric carbon of the MOM group (Key diagnostic peak).
MOM	56.0	Methoxy carbon.
Methyls	12.0 – 16.5	Aromatic methyl carbons.

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the presence of both the free phenol and the ether linkage.

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Frequency ( )	Vibration Mode	Functional Group
3350 – 3450	O-H Stretch (Broad)	Free phenolic hydroxyl (H-bonded).
2850 – 2960	C-H Stretch ( )	Methyl and Methylene groups.
1600, 1580	C=C Stretch	Aromatic ring skeleton.
1150, 1050	C-O-C Stretch	Strong bands characteristic of the MOM ether/acetal.

Mass Spectrometry (MS)[5]

- Ionization Mode: EI (70 eV) or ESI (+).
- Molecular Ion ( ): m/z 196.

m/z	Abundance	Fragment Identity	Mechanism
196	Moderate	(Molecular Ion)	Stable radical cation.
151	Base Peak (100%)		Loss of MOM group ( ). Cleavage of the ether oxygen.[3]
165	High		Loss of terminal methoxy from MOM.
136	Moderate	Quinone-like fragment	Oxidation/Elimination of substituents.

Structural Elucidation & Quality Control

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Distinguishing the target from its regioisomer (4-Methoxy-2,3,6-trimethylphenol or the C1-MOM protected isomer) is critical.

Regioisomer Differentiation (NOE Study)

The location of the MOM group (C4 vs C1) changes the environment of the single aromatic proton.

- Target (4-MOM-2,3,5-trimethyl): The aromatic proton at C6 is flanked by the C1-OH and C5-Methyl.
  - NOE Correlation: Strong NOE between H-6 and Me-5.
- Isomer (1-MOM-2,3,5-trimethyl): If the MOM protects C1, the free OH is at C4. The aromatic proton is at C6.
  - Differentiation: The chemical shift of C6-H differs slightly, but HMBC is definitive.
  - HMBC: In the target, the OH proton (if visible) correlates to C1, C2, and C6. In the isomer, the MOM protons correlate to C1.

Impurity Profiling

Common impurities arise from incomplete protection or over-protection.

- 2,3,5-Trimethylhydroquinone (Starting Material):
  - Detection: Absence of MOM signals (3.5, 5.1 ppm) in NMR.
- Bis-MOM Ether (Over-protection):
  - Detection: Absence of OH signal. Integration of MOM signals doubles (4H for CH2, 6H for CH3).

Experimental Protocols

Synthesis: Selective Mono-Protection

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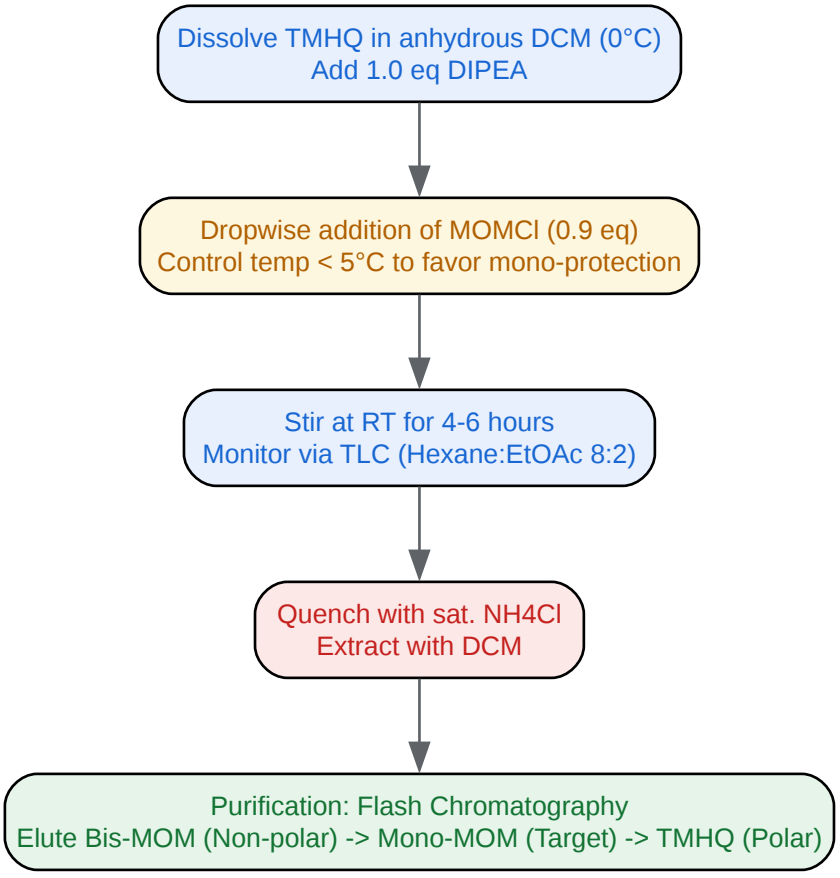
This protocol utilizes the steric hindrance of the trimethyl substitution to control selectivity, although statistical mixtures often require chromatographic separation.

Reagents:

- 2,3,5-Trimethylhydroquinone (TMHQ)
- Chloromethyl methyl ether (MOMCl) [Warning: Carcinogen]
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)

Workflow:



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Caption: Step-by-step workflow for the selective mono-MOM protection of TMHQ.

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Purification Parameters

- Stationary Phase: Silica Gel (230-400 mesh).
- Mobile Phase: Gradient elution from 100% Hexanes to 80:20 Hexanes:Ethyl Acetate.
- Rf Values (approximate in 8:2 Hex:EtOAc):
  - Bis-MOM ether: ~0.8
  - Target (Mono-MOM): ~0.5
  - TMHQ: ~0.2

References

- Synthesis of Vitamin E Intermediates
  - BenchChem Application Note. "Synthesis Protocol for 4-Methoxy-2,3,6-trimethylphenol." (Isomeric relevance and general TMHQ handling).
- MOM Protection Methodology
  - Berliner, M. A., & Belecki, K. (2005).[4] "Simple, Efficient, and Safe Methods for the Preparation of Haloalkyl Ethers." Journal of Organic Chemistry, 70(23), 9618–9621.
- Spectroscopic Data of Trimethylphenols
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